

Prudent Disposal of ARN19874: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ARN19874

Cat. No.: B15576446

[Get Quote](#)

For research use only. Not for human or veterinary diagnostic or therapeutic use.

Researchers and laboratory personnel handling **ARN19874** must observe rigorous safety protocols and adhere to institutional and regulatory guidelines for the disposal of chemical waste. While a specific Safety Data Sheet (SDS) for **ARN19874** is not publicly available, the manufacturer, Cayman Chemical, advises that the substance should be treated as hazardous. [1][2][3][4] Standard procedures for the disposal of hazardous research chemicals should therefore be strictly followed.

ARN19874 is a selective inhibitor of N-acyl phosphatidylethanolamine phospholipase D (NAPE-PLD).[5] It is supplied as a crystalline solid and is soluble in dimethyl sulfoxide (DMSO). [1][5] Due to the lack of comprehensive public hazard data, a cautious approach to its disposal is essential to ensure the safety of personnel and the environment.

Summary of Key Information

The following table summarizes essential data for the safe handling and disposal of **ARN19874**.

Parameter	Value	Source
Chemical Name	1,2,3,4-tetrahydro-2,4-dioxo-N-[4-(4-pyridinyl)phenyl]-6-quinazolinesulfonamide	[1][5]
CAS Number	2190502-57-7	[1][5]
Molecular Formula	C ₁₉ H ₁₄ N ₄ O ₄ S	[1][5]
Formulation	Crystalline solid	[1][5]
Solubility	DMSO (~1 mg/ml)	[1][5]
Storage	-20°C	[1]
Hazard Statement	Should be considered hazardous until further information is available.	[1][2][3][4]

Experimental Protocols: Disposal Procedures

The following step-by-step guide outlines the recommended procedure for the disposal of **ARN19874** and associated waste. This protocol is based on general best practices for hazardous laboratory waste management.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety glasses with side shields or goggles, and chemical-resistant gloves (e.g., nitrile) when handling **ARN19874** or its waste.

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect unused or expired solid **ARN19874**, along with any materials contaminated with the solid (e.g., weighing paper, pipette tips, contaminated gloves), in a designated hazardous waste container.

- The container must be made of a compatible material, be in good condition, and have a secure, tight-fitting lid.
- Liquid Waste:
 - Collect solutions of **ARN19874** (e.g., in DMSO) in a separate, designated hazardous liquid waste container.
 - Do not mix this waste with other waste streams unless explicitly approved by your institution's Environmental Health and Safety (EHS) department.
 - Ensure the liquid waste container is stored in secondary containment to prevent spills.
- Contaminated Sharps:
 - Any sharps (e.g., needles, razor blades) contaminated with **ARN19874** must be disposed of in a designated, puncture-proof sharps container.

3. Waste Container Labeling:

- All hazardous waste containers must be clearly labeled with the words "Hazardous Waste" and the full chemical name: "**ARN19874** (1,2,3,4-tetrahydro-2,4-dioxo-N-[4-(4-pyridinyl)phenyl]-6-quinazolinesulfonamide)".
- Indicate the approximate concentration and volume of the waste.
- Include the date the waste was first added to the container.

4. Storage of Waste:

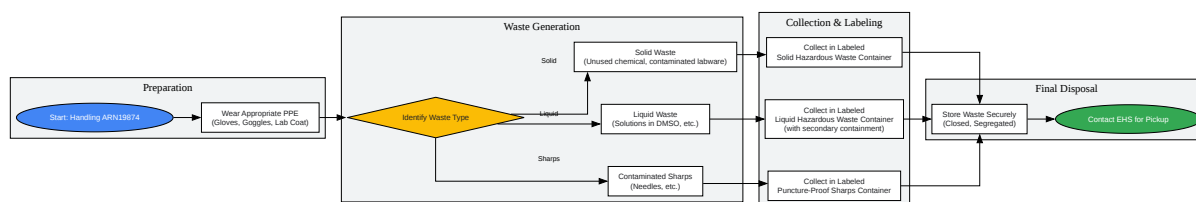
- Store hazardous waste containers in a designated, well-ventilated, and secure area.
- Keep containers closed at all times, except when adding waste.
- Segregate the waste from incompatible materials.

5. Disposal Request:

- Once a waste container is full or is no longer needed, contact your institution's EHS department to arrange for a hazardous waste pickup.
- Do not dispose of **ARN19874** down the drain or in the regular trash.

Visualizing the Disposal Workflow

The following diagrams illustrate the decision-making process and the procedural steps for the proper disposal of **ARN19874**.



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **ARN19874** waste.

No Signaling Pathway Data Available for Disposal Context

Disposal procedures for ARN19874 are based on its chemical properties and hazard classification, not its biological signaling pathway.

[Click to download full resolution via product page](#)

Caption: Context for the absence of a signaling pathway diagram.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
- [2. cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
- [3. cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
- [4. cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
- [5. caymanchem.com](https://caymanchem.com) [caymanchem.com]
- To cite this document: BenchChem. [Prudent Disposal of ARN19874: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15576446/docs#prudent-disposal-of-arn19874-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b15576446/docs#prudent-disposal-of-arn19874-a-guide-for-laboratory-professionals)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)